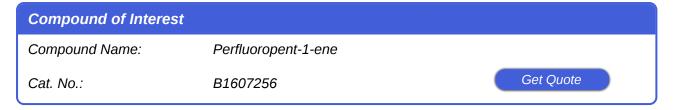


Commercial Availability and Technical Guide for Perfluoropent-1-ene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Perfluoropent-1-ene** (PFPE), a fluorinated alkene of significant interest in materials science and synthetic chemistry. This document outlines its commercial availability, key chemical and physical properties, and details on its reactivity and applications, with a focus on experimental procedures.

Commercial Availability and Suppliers

Perfluoropent-1-ene is commercially available from various chemical suppliers specializing in fluorinated compounds. The product has achieved commercial mass production, indicating a stable supply chain for research and development purposes.[1]

Table 1: Principal Suppliers of Perfluoropent-1-ene

Supplier	Product Name	Purity	Available Quantities
SynQuest Laboratories	Decafluoropent-1-ene	99%	25 g and larger
LookChem	Perfluoropent-1-ene	Not specified	Inquiry-based
Benchchem	Perfluoropent-1-ene	For research use only	Inquiry-based



Note: Pricing and availability are subject to change. It is recommended to contact the suppliers directly for the most current information.

Physicochemical Properties

Perfluoropent-1-ene (CAS No: 376-87-4) is a fully fluorinated alkene with the molecular formula C₅F₁₀. Its structure and key properties are summarized below.

Table 2: Physicochemical Data of Perfluoropent-1-ene

Property	Value	
Molecular Formula	C ₅ F ₁₀	
Molecular Weight	250.04 g/mol	
CAS Number	376-87-4	
Boiling Point	30.5 °C at 760 mmHg	
Density	1.573 g/cm ³	
Refractive Index	1.2571	
Vapor Pressure	623 mmHg at 25°C	
Canonical SMILES	C(=C(F)F)(C(C(C(F)(F)F)(F)F)(F)F)F	
InChlKey	PBWHQPOHADDEFU-UHFFFAOYSA-N	

Chemical Reactivity and Applications

The presence of a carbon-carbon double bond and the strong electron-withdrawing effects of the fluorine atoms make **Perfluoropent-1-ene** a versatile building block in organofluorine chemistry.[1] Its primary applications lie in the synthesis of novel fluorinated polymers and as an intermediate for the production of other fluorinated compounds.[1]

Isomerization

Terminal perfluoroolefins like **Perfluoropent-1-ene** can be isomerized to their more thermodynamically stable internal isomers, such as trans-perfluoropent-2-ene.[1] This



transformation is significant as internal perfluoroolefins are valuable precursors in various synthetic pathways.[1]

Caption: Isomerization of **Perfluoropent-1-ene** to trans-Perfluoropent-2-ene.

Nucleophilic Addition

The electron-deficient nature of the double bond in **Perfluoropent-1-ene** makes it susceptible to attack by nucleophiles. This reactivity is a central theme in perfluoroolefin chemistry and allows for the introduction of a wide range of functional groups.

Caption: General scheme for nucleophilic addition to **Perfluoropent-1-ene**.

Polymerization

Perfluoropent-1-ene serves as a monomer in the synthesis of fluoropolymers. These polymers often exhibit exceptional thermal stability, chemical inertness, and unique surface properties.[1]

Experimental Protocols

The following sections provide detailed methodologies for key experiments involving **Perfluoropent-1-ene**. These protocols are based on established procedures for related perfluoroolefins and should be adapted and optimized for specific experimental setups.

Isomerization of Perfluoropent-1-ene to trans-Perfluoropent-2-ene

This protocol describes the catalytic isomerization of the terminal olefin to the internal olefin, which can achieve high yields.[1]

Materials:

- Perfluoropent-1-ene
- Antimony pentafluoride (SbF₅) or Aluminum chlorofluoride (AlCl_xF_y) as a catalyst
- Inert reaction vessel (e.g., glass or Teflon-lined autoclave)



- · Stirring mechanism
- Temperature control system
- Apparatus for product distillation and analysis (e.g., GC-MS, ¹⁹F NMR)

Procedure:

- Ensure the reaction vessel is clean, dry, and purged with an inert gas (e.g., nitrogen or argon).
- Introduce the catalyst (e.g., a catalytic amount of SbF₅) into the reaction vessel under an inert atmosphere.
- Cool the vessel to a suitable temperature (e.g., 0 °C) to control the initial reaction rate.
- Slowly add **Perfluoropent-1-ene** to the reaction vessel with vigorous stirring.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and continue stirring. The reaction progress can be monitored by taking aliquots and analyzing them by GC-MS or ¹⁹F NMR.
- The isomerization reaction is typically smooth and can proceed with high yields, often around 80-85%.[1]
- Upon completion, the product, trans-perfluoropent-2-ene, can be isolated and purified by distillation.

Radical Polymerization of Perfluoropent-1-ene (Adapted from Perfluorohex-1-ene)

This protocol is adapted from the high-pressure polymerization of a similar monomer, perfluorohex-1-ene, and may require significant optimization for **Perfluoropent-1-ene**.

Materials:

• Perfluoropent-1-ene (monomer), distilled under an inert atmosphere to remove oxygen.



- Perfluorinated peroxide initiator (e.g., based on pentafluorobenzoic acid).
- Teflon ampoule or similar high-pressure reaction vessel.
- High-pressure apparatus (e.g., cylinder-piston mold).
- Temperature control system capable of reaching 180-240 °C.
- Vacuum line for evacuation.

Procedure:

- Place the distilled **Perfluoropent-1-ene** monomer into the Teflon ampoule.
- Add the perfluorinated peroxide initiator to the monomer. The molar concentration may range from 1.5-2.2%.
- Seal the Teflon ampoule and place it into the high-pressure apparatus.
- Pressurize the system to a high pressure (e.g., 15-16 thousand atm).
- Heat the apparatus to the desired reaction temperature (e.g., 180-240 °C).
- Maintain the reaction conditions for an extended period (e.g., 168 to 336 hours).
- After the reaction time, cool the apparatus and carefully release the pressure.
- Open the ampoule and recover the polymer.
- The crude polymer may contain unreacted monomer and low-molecular-weight oligomers.
 Purify the polymer by evacuation at elevated temperature (e.g., 100 °C) to a constant weight.

Caption: Experimental workflow for the high-pressure polymerization of **Perfluoropent-1-ene**.

Safety Information

Perfluorinated compounds should be handled with care in a well-ventilated laboratory, preferably in a fume hood. Appropriate personal protective equipment (PPE), including safety



glasses, gloves, and a lab coat, should be worn at all times. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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References

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- To cite this document: BenchChem. [Commercial Availability and Technical Guide for Perfluoropent-1-ene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1607256#commercial-availability-and-suppliers-of-perfluoropent-1-ene]

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